Technical Procurement & Handling Guide: 2-Cyclopropylpyrimidin-4-amine

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Compound of Interest

Compound Name:	*2-Cyclopropylpyrimidin-4-amine*
CAS No.:	*265324-26-3*
Cat. No.:	*B1419514*

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CAS: 265324-26-3 Formula: $C_7H_9N_3$ Molecular Weight: 135.17 g/mol

Executive Summary

2-Cyclopropylpyrimidin-4-amine is a critical pharmacophore in modern drug discovery, particularly as a scaffold for JAK (Janus Kinase) and CDK (Cyclin-Dependent Kinase) inhibitors. Its cyclopropyl moiety offers metabolic stability and unique steric properties compared to isopropyl or ethyl analogs.

Critical Advisory: A common database error conflates this molecule with Chloridazon (CAS 1698-60-8), a pyridazinone herbicide. Ensure all procurement documentation specifies CAS 265324-26-3 to avoid catastrophic supply chain errors.

This guide details the synthesis-impurity logic, supplier qualification, and quality control protocols required to integrate this building block into high-stringency SAR (Structure-Activity Relationship) and GMP workflows.

Part 1: Chemical Profile & Synthesis Logic

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Understanding the synthesis route is the only way to predict the "Silent Impurities" that standard CoAs (Certificates of Analysis) often miss.

The Industrial Synthesis Pathway

The most scalable route for high-purity **2-cyclopropylpyrimidin-4-amine** avoids heavy metal couplings (Suzuki/Buchwald) in favor of condensation chemistry. This minimizes the risk of Palladium (Pd) carryover, which is critical for downstream biological assays.

Primary Route: Cyclocondensation

The reaction typically involves Cyclopropanecarboxamidine (as a hydrochloride salt) condensing with 3-ethoxyacrylonitrile (or 3-methoxyacrylonitrile) under basic conditions.

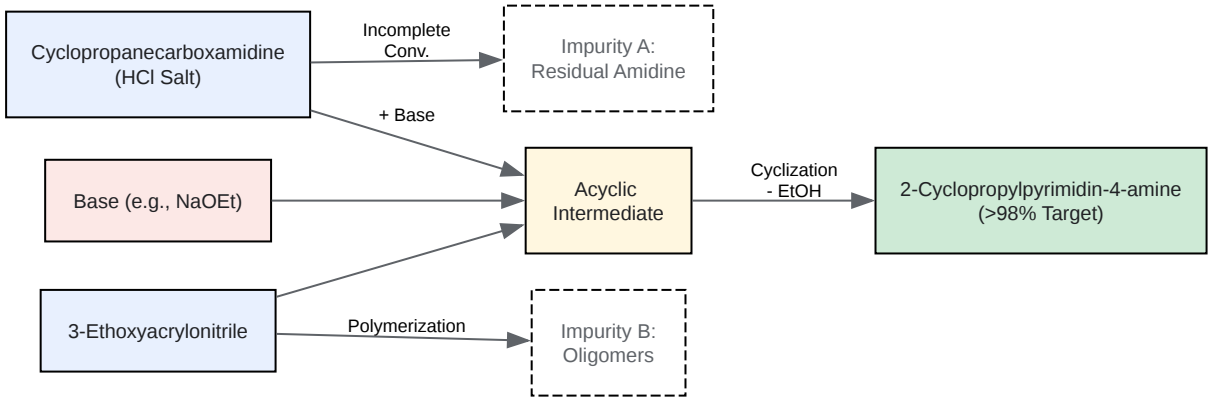

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Figure 1: The dominant industrial synthesis pathway. Note that "Impurity A" (Unreacted Amidine) is a strong base that can interfere with subsequent acid-catalyzed coupling steps.

Impurity Landscape

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Impurity Type	Origin	Detection Method	Risk Level
Residual Amidine	Unreacted starting material	LC-MS (Low MW)	High: Competes in nucleophilic substitutions.
Pyrimidine-4-ol	Hydrolysis of intermediate	HPLC (Polar peak)	Medium: Inert in many couplings but lowers yield.
Palladium (Pd)	Only if Suzuki route used	ICP-MS	Critical: False positives in kinase assays.
Water	Hygroscopic absorption	Karl Fischer	High: Hydrolysis of sensitive reagents (e.g., acid chlorides).

Part 2: Supplier Evaluation Framework

Do not treat all suppliers equally. For this specific amine, categorize vendors by their ability to control the cyclopropyl starting material quality.

Tier 1: Strategic Partners (Process Scale)

Use for: GMP scale-up, Late-stage Lead Op. These suppliers synthesize the cyclopropyl amidine precursor in-house, ensuring traceability.

- Enamine:
  - Strength: Massive stock of building blocks; likely synthesizes via the condensation route (low metal risk).
  - Scale: Gram to Kilogram.
- WuXi AppTec (LabNetwork):
  - Strength: Custom synthesis capabilities allow for specific salt form requests (e.g., HCl salt for better stability).

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- Scale: Kilogram to Metric Ton.

Tier 2: Transactional Suppliers (Discovery Scale)

Use for: Initial SAR, Hit-to-Lead. These vendors often repackage; rigorous internal QC is mandatory.

- Sigma-Aldrich (Merck):
  - Catalog: 10-F438221 (Check specific stock location).
  - Note: High reliability but often higher cost per gram.
- Combi-Blocks:
  - Strength: Cost-effective for 1g–100g quantities. Excellent for rapid delivery in the US.
  - Catalog: Check for "**2-Cyclopropylpyrimidin-4-amine**".[1][2][3][4][5][6]
- BLD Pharm:
  - Catalog: BD213314.
  - Strength: Strong inventory in Asia/Europe; good transparency on CoA data.

Part 3: Quality Control (The Self-Validating System)

Trusting a vendor CoA is a risk. Implement this internal QC protocol upon receipt.

Identity Verification (NMR)

The cyclopropyl group provides a distinct diagnostic "fingerprint" that validates the structure immediately.

- Solvent: DMSO-d_6
- Key Signals:
  - Cyclopropyl Ring: Look for two multiplets between δ 0.8 – 1.1 ppm (4H total).

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- Methine Bridge: A multiplet around δ 1.9 – 2.1 ppm (1H).
- Pyrimidine Ring: Two doublets around δ 6.0 – 6.5 ppm (H-5) and δ 8.0 – 8.3 ppm (H-6).
- Amine: Broad singlet around δ 6.5 – 7.0 ppm (2H, exchangeable with D_2O).

Purity Assay (HPLC Method)

Standard C18 gradients work well, but the amine is basic. You must use a high-pH buffer or a modifier to prevent peak tailing.

Method Parameters:

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 µm, 4.6 x 100 mm.
- Mobile Phase A: Water + 0.1% Ammonium Hydroxide (pH ~10) OR 10mM Ammonium Bicarbonate.
  - Why Basic? Keeps the amine deprotonated, improving peak shape and retention.
- Mobile Phase B: Acetonitrile.[7]
- Gradient: 5% B to 95% B over 8 minutes.
- Detection: UV at 254 nm (aromatic) and 210 nm (impurities).

Supplier Vetting Workflow

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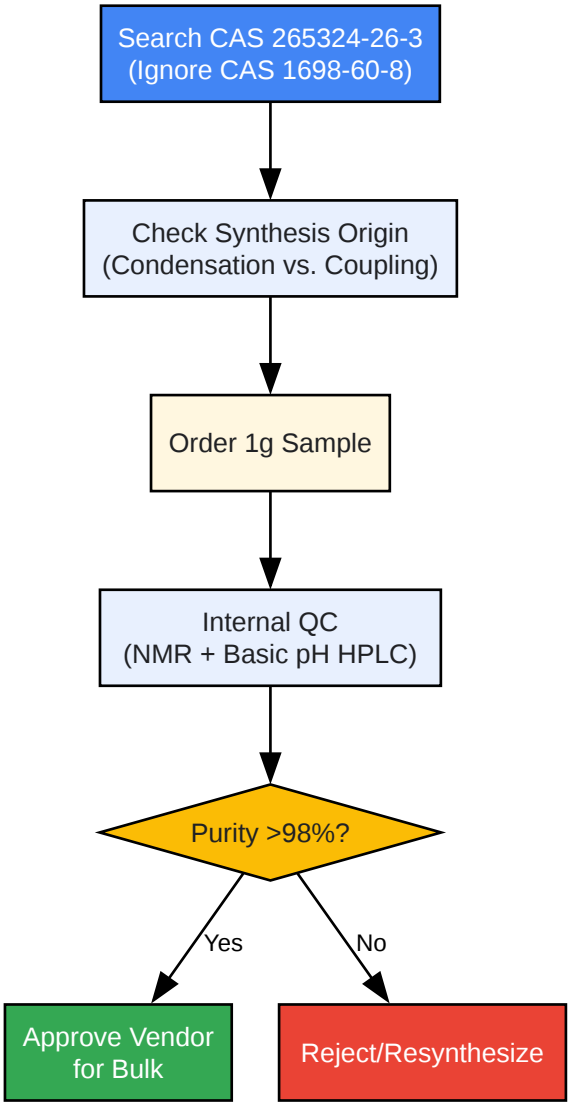

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Figure 2: Logical flow for vetting new suppliers to avoid the "Chloridazon" database error.

Part 4: Handling & Stability

- Hygroscopicity: Aminopyrimidines can be hygroscopic. Store in a desiccator.
- Oxidation: Primary amines can oxidize over time to N-oxides or azo-dimers if exposed to light and air.
  - Protocol: Store at 2–8°C under Argon or Nitrogen.

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- Solubility: Soluble in DMSO, Methanol, and dilute aqueous acid. Sparingly soluble in non-polar solvents (Hexane).

References

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